

Diocadecyl Phthalate: A Technical Overview of Physical and Chemical Properties

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Compound of Interest

Compound Name: *Diocadecyl phthalate*

Cat. No.: *B085369*

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Introduction: **Diocadecyl phthalate**, also known as distearyl phthalate, is a high molecular weight phthalate ester. It is synthesized by the esterification of phthalic anhydride with octadecanol. Due to its permanency and low volatility, it functions as a plasticizer in various polymer applications where high-temperature stability and low migration are required. This document provides a detailed guide to its physical and chemical properties, as well as common experimental protocols for its analysis.

Physical and Chemical Identifiers

Diocadecyl phthalate is identified by several key numbers and names that are crucial for regulatory and research purposes.

Identifier	Value	Reference
IUPAC Name	dioctadecyl benzene-1,2-dicarboxylate	[1] [2]
CAS Number	14117-96-5	[1] [2] [3] [4] [5]
Molecular Formula	C44H78O4	[1] [2] [3] [4] [5]
Synonyms	Distearyl phthalate, Phthalic acid di-n-octadecyl ester, Loxiol G 60	[1] [4] [6]
EC Number	237-971-7	[1] [3] [4]
InChI Key	MQKMBXOZOISLIV-UHFFFAOYSA-N	[3] [4]

Quantitative Physical and Chemical Properties

The following table summarizes the key quantitative properties of **dioctadecyl phthalate**. These values are essential for understanding its behavior in various applications and analytical procedures.

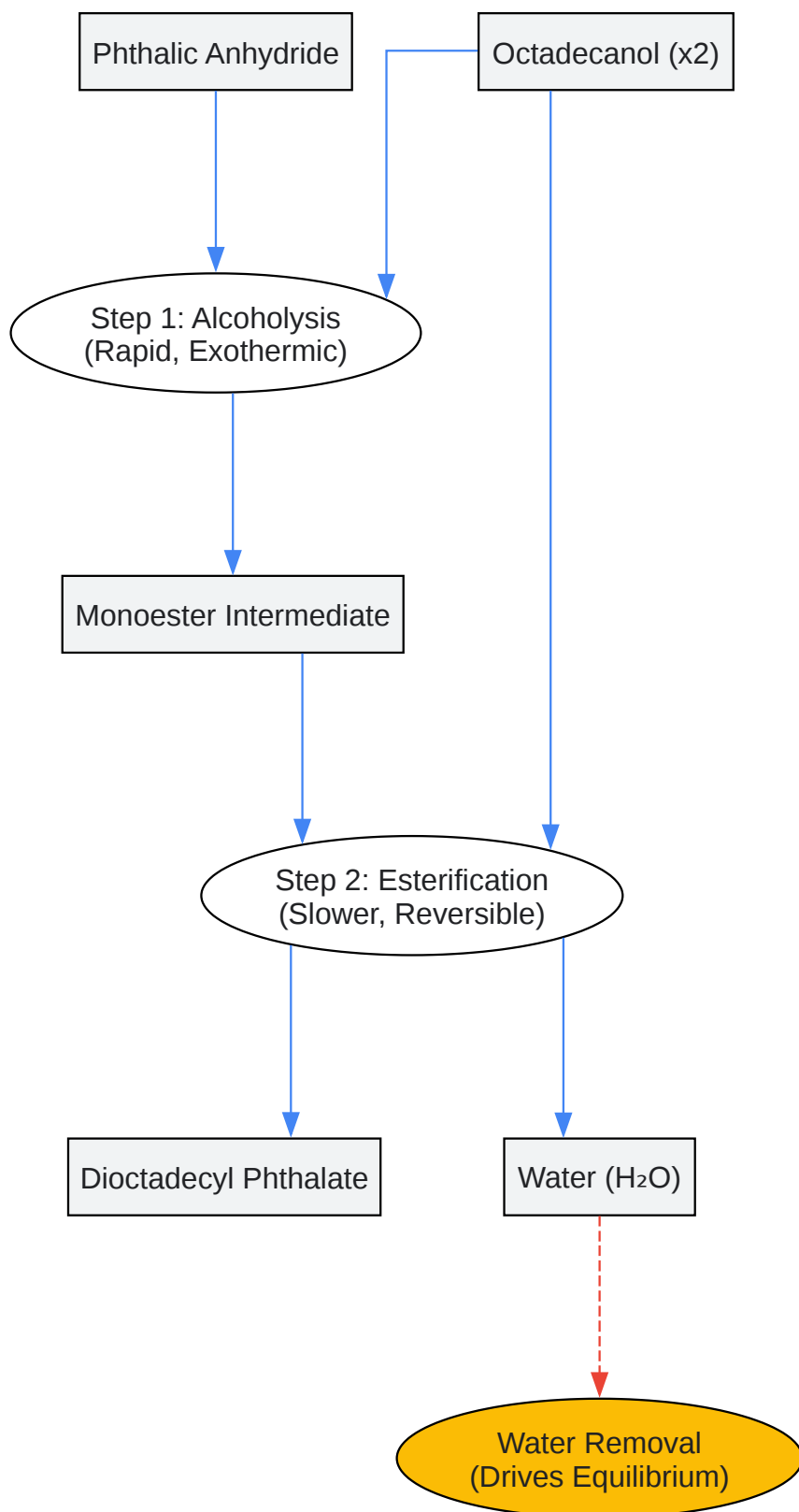
Property	Value	Reference
Molecular Weight	671.1 g/mol	[3][4]
Exact Mass	670.59 g/mol	[5]
Melting Point	56 °C	[4][6]
Boiling Point	591.1 °C at 760 mmHg	[1]
Density	0.923 g/cm ³	[1]
Flash Point	321.1 °C	[1]
Vapor Pressure	6.01E-14 mmHg at 25°C	[1]
Refractive Index	1.482	[1]
LogP (Octanol/Water Partition Coefficient)	15.1	[3]

General Physical Description: At room temperature, **dioctadecyl phthalate** is a solid. Phthalate esters are generally characterized by low solubility in water but are soluble in many common organic solvents and oils.[7]

Chemical Synthesis and Structure

Dioctadecyl phthalate is a diester of phthalic acid. Its structure consists of a central benzene ring with two ester groups attached at the ortho positions. Each ester group is linked to an eighteen-carbon alkyl chain (octadecyl group).

The synthesis of phthalates, including **dioctadecyl phthalate**, is typically achieved through a two-step esterification process. The first step is the rapid, exothermic alcoholysis of phthalic anhydride with an alcohol (in this case, octadecanol) to form the monoester.[7] The second, slower, and reversible step is the conversion of the monoester to the diester, with the removal of water to drive the reaction to completion.[7] Amphoteric catalysts are commonly used in industrial production.[7]



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Caption: Synthesis pathway of **Diocetadecyl Phthalate** via two-step esterification.

Experimental Protocols

The analysis of **dioctadecyl phthalate**, particularly in polymer matrices, involves sample preparation followed by chromatographic or spectroscopic techniques.

Sample Preparation from Polymers

A common challenge is the extraction of the phthalate from the polymer matrix.

Method 1: Solvent Extraction (CPSC-CH-C1001-09.3) This method is a standard operating procedure for determining phthalates in consumer products.[\[8\]](#)

- **Sample Comminution:** Cut the sample into small pieces or grind it into a powder to increase the surface area.
- **Dissolution:** Dissolve approximately 50 mg of the powdered sample in 5 ml of tetrahydrofuran (THF).
- **Polymer Precipitation:** Add 10 ml of hexane to the solution to precipitate the PVC polymer.
- **Filtration/Centrifugation:** Filter the solution or centrifuge to separate the precipitated polymer from the supernatant containing the dissolved phthalate.
- **Dilution:** The resulting filtrate is then appropriately diluted with a solvent like cyclohexane for analysis.[\[8\]](#)

Method 2: Ultrasonic Extraction This is another common technique used for extracting phthalates from polymer materials.

- **Sample Preparation:** A known weight of the polymer sample is placed in a vessel.
- **Solvent Addition:** An appropriate solvent, such as methylene chloride, is added.
- **Ultrasonication:** The vessel is placed in an ultrasonic bath for a specified period to facilitate the extraction of the phthalate into the solvent.
- **Purification:** The resulting extract may be purified, for example, by passing it through a silica gel column to remove interfering substances.[\[9\]](#)

Analytical Techniques

Gas Chromatography-Mass Spectrometry (GC-MS) GC-MS is the most common and reliable method for the quantitative analysis of phthalates.

- **Principle:** The extracted sample is injected into a gas chromatograph, where the phthalates are separated based on their boiling points and interaction with the stationary phase of the GC column. The separated compounds then enter a mass spectrometer, which ionizes them and detects the fragments based on their mass-to-charge ratio, allowing for definitive identification and quantification.
- **Protocol (General):**
 - Inject the prepared sample extract into the GC-MS system.
 - The GC oven temperature is programmed to ramp up, separating the different phthalates.
 - The MS is operated in either scan mode (for identification) or selected ion monitoring (SIM) mode (for enhanced sensitivity and quantification).[\[10\]](#)
 - Quantification is achieved by comparing the peak area of the analyte to that of an internal standard and a calibration curve.

Pyrolysis/Thermal Desorption GC-MS (Py/TD-GC-MS) This is a rapid screening method that eliminates the need for solvent extraction.

- **Principle:** A small, precisely weighed solid polymer sample (around 0.50 mg) is placed directly into a pyrolyzer unit.[\[11\]](#) The sample is rapidly heated, causing the volatile and semi-volatile compounds, including phthalates, to be thermally desorbed. The desorbed analytes are then transferred directly into the GC-MS for analysis.[\[11\]](#) This method significantly reduces sample preparation time and solvent usage.[\[11\]](#)

High-Performance Liquid Chromatography (HPLC) HPLC can also be used for the analysis of **dioctadecyl phthalate**.

- **Principle:** This technique separates components of a mixture in a liquid mobile phase through a solid stationary phase. For **dioctadecyl phthalate**, a reverse-phase (RP) method

is suitable.[3]

- Mobile Phase: A typical mobile phase consists of acetonitrile and water, with an acid modifier like phosphoric acid or formic acid (for MS compatibility).[3]



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Caption: General experimental workflow for the analysis of phthalates in polymers.

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